

Comparative Analysis of DosatiLink-2 for SHP2 Inhibition in Cancer Therapy

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Compound of Interest

Compound Name: *DosatiLink-2*

CAS No.: *26351-71-3*

Cat. No.: *B1679016*

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A detailed comparison of **DosatiLink-2**, a novel allosteric SHP2 inhibitor, against established pathway inhibitors. This guide provides researchers, scientists, and drug development professionals with comparative performance data and detailed experimental protocols to evaluate its potential in disrupting the RAS-RAF-MEK-ERK signaling pathway.

Introduction

The SHP2 (PTPN11) phosphatase is a critical signaling node and a well-validated cancer drug target. Its activity is essential for the full activation of the RAS-RAF-MEK-ERK pathway, which is frequently dysregulated in various human cancers. Inhibition of SHP2 represents a promising therapeutic strategy. **DosatiLink-2** is a novel, potent, and highly selective covalent inhibitor designed to lock SHP2 in an inactive conformation through an allosteric mechanism. This guide presents a comparative analysis of **DosatiLink-2** against a first-generation SHP2 inhibitor (SHP2-Inhib-A) and a downstream pathway inhibitor (MEK-Inhib-B).

Performance Comparison

The efficacy and selectivity of **DosatiLink-2** were evaluated using biochemical and cell-based assays. All experiments were conducted in triplicate, and the data represents the mean values.

Parameter	DosatiLink-2	SHP2-Inhib-A	MEK-Inhib-B
Target	SHP2 (Allosteric)	SHP2 (Allosteric)	MEK1/2 (Catalytic)
IC50 vs. Recombinant SHP2 (nM)	0.8	15.2	Not Applicable
IC50 vs. PTP1B (nM)	>10,000	1,250	Not Applicable
p-ERK Inhibition IC50 in KYSE-520 cells (nM)	2.1	45.7	5.5
Cell Viability GI50 in KYSE-520 cells (nM)	2.5	52.1	7.8

Data Summary: The data clearly indicates that **DosatiLink-2** exhibits significantly higher potency against recombinant SHP2 and in a cellular context compared to the first-generation inhibitor, SHP2-Inhib-A. Furthermore, its high IC50 value against the related phosphatase PTP1B demonstrates superior selectivity. While the downstream inhibitor MEK-Inhib-B is potent, **DosatiLink-2** achieves comparable pathway inhibition and growth inhibition at lower concentrations by targeting a key upstream node.

Experimental Protocols

Protocol 1: Cell-Based Western Blot for p-ERK Inhibition

This protocol details the methodology used to determine the potency of inhibitors in modulating the SHP2 signaling pathway by measuring the phosphorylation of its downstream effector, ERK.

1. Cell Culture and Plating:

- KYSE-520 cells (esophageal squamous cell carcinoma, known to be SHP2-dependent) are cultured in RPMI-1640 medium supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin.
- Cells are maintained in a humidified incubator at 37°C with 5% CO2.
- For the assay, cells are seeded into 6-well plates at a density of 5×10^5 cells per well and allowed to adhere overnight.

2. Compound Treatment:

- The following day, the culture medium is replaced with a serum-free medium for 4 hours to reduce basal pathway activation.
- Inhibitors (**DosatiLink-2**, SHP2-Inhib-A, MEK-Inhib-B) are prepared in a 10-point, 3-fold serial dilution series in DMSO. The final DMSO concentration in the medium is kept constant at 0.1%.
- Cells are treated with the compounds for 2 hours.

3. Cell Stimulation and Lysis:

- Following inhibitor treatment, cells are stimulated with 10 ng/mL Epidermal Growth Factor (EGF) for 15 minutes to induce pathway activation.
- The medium is aspirated, and cells are washed once with ice-cold Phosphate-Buffered Saline (PBS).
- Cells are lysed by adding 100 μ L of ice-cold RIPA buffer supplemented with protease and phosphatase inhibitors. The plates are scraped, and the lysate is collected and clarified by centrifugation at 14,000 rpm for 15 minutes at 4°C.

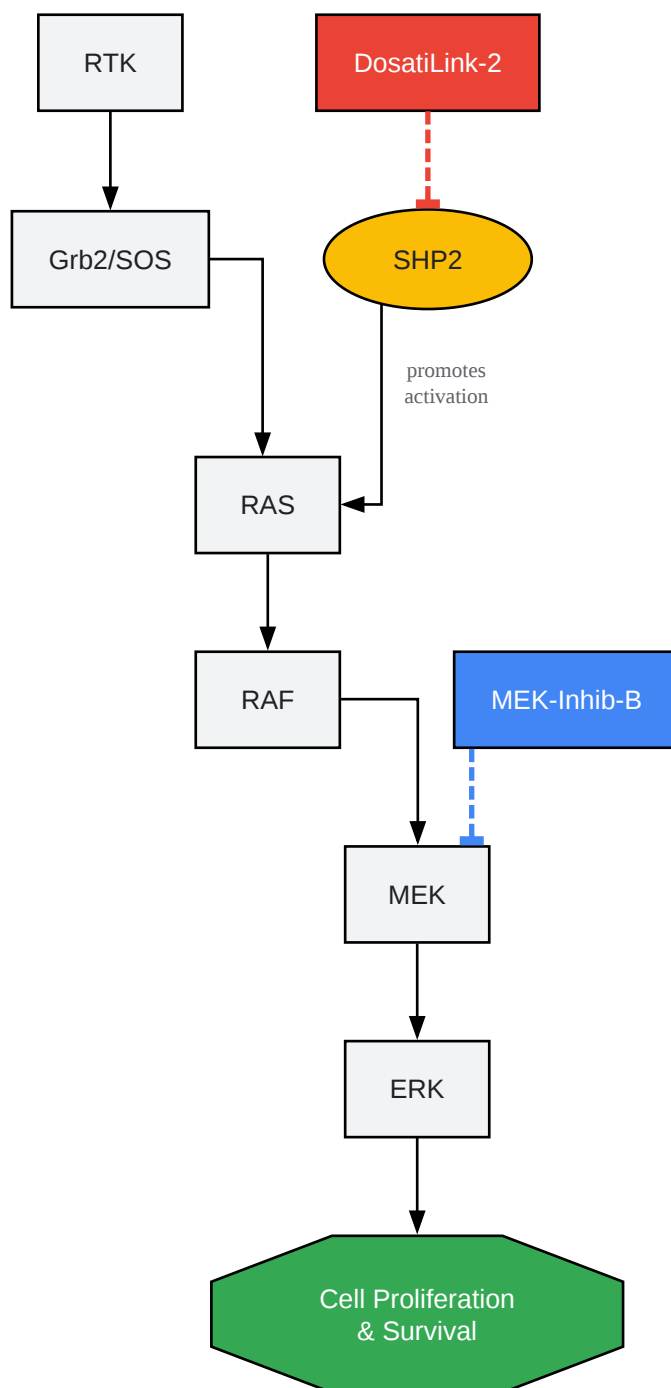
4. Protein Quantification and Western Blot:

- Protein concentration in the supernatant is determined using a BCA protein assay.
- Equal amounts of protein (20 μ g) are separated by SDS-PAGE and transferred to a PVDF membrane.
- The membrane is blocked for 1 hour at room temperature with 5% non-fat milk in Tris-Buffered Saline with 0.1% Tween 20 (TBST).
- The membrane is incubated overnight at 4°C with primary antibodies against phospho-ERK1/2 (p-ERK) and total ERK1/2 (as a loading control).
- After washing with TBST, the membrane is incubated with HRP-conjugated secondary antibodies for 1 hour at room temperature.
- The signal is detected using an enhanced chemiluminescence (ECL) substrate and imaged. Band intensities are quantified, and the ratio of p-ERK to total ERK is used to determine the IC50 values.

Visualizations

Signaling Pathway and Inhibitor Targets

The diagram below illustrates the simplified RAS-RAF-MEK-ERK signaling cascade initiated by a Receptor Tyrosine Kinase (RTK). It highlights the critical role of SHP2 in signal transduction and shows the points of intervention for **DosatiLink-2** and the downstream comparator, MEK-Inhib-B.

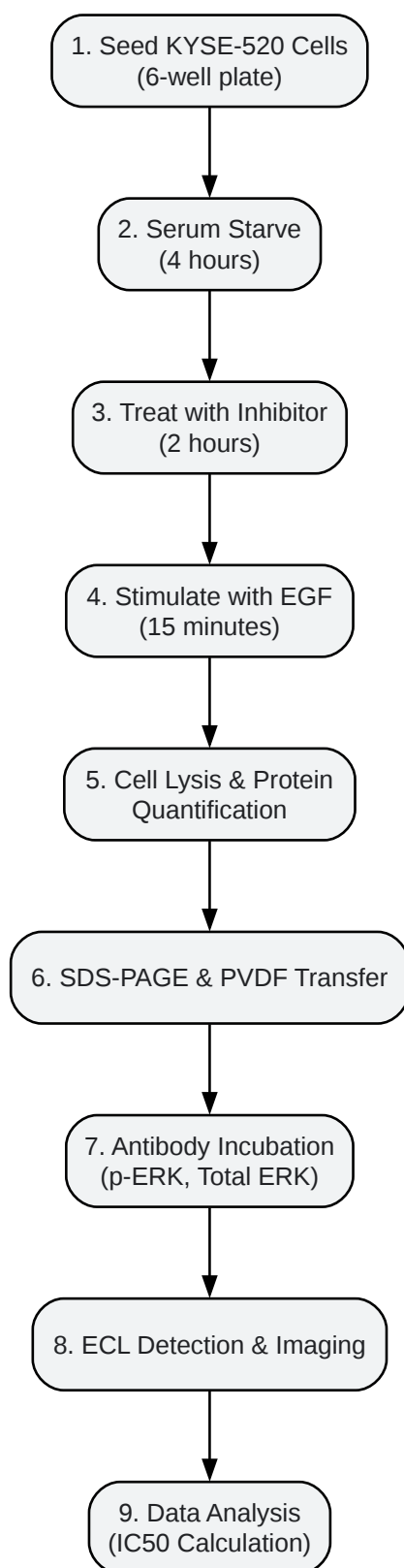


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Caption: SHP2-mediated activation of the RAS-ERK pathway and inhibitor targets.

Experimental Workflow for p-ERK Inhibition Assay

The following workflow diagram outlines the key steps of the cell-based Western blot assay used to measure the inhibitory activity of the compounds on ERK phosphorylation.



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Caption: Workflow for determining p-ERK inhibition via Western Blot.

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